

An In-depth Technical Guide to the Physical Properties of Ethyl 6-Hydroxyhexanoate

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Compound of Interest

Compound Name: Ethyl 6-hydroxyoctanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of ethyl 6-hydroxyhexanoate. The information is curated for professionals in research and development who require precise data and standardized experimental protocols. This document summarizes key quantitative data, details the methodologies for their determination, and provides a visual representation of a standard experimental workflow.

Core Physical and Chemical Properties

Ethyl 6-hydroxyhexanoate is a colorless liquid with a fruity odor, often used as a flavoring agent and in the synthesis of other organic compounds.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₆ O ₃	[2][3][4][5][6]
Molecular Weight	160.21 g/mol	[2][3][5][6]
Appearance	Colorless to almost colorless clear liquid	[4][5]
Density	0.985 g/mL at 25 °C	[1][2][7][8]
Boiling Point	127-128 °C at 12 mmHg	[1][2][7][8]
Refractive Index	n ₂₀ /D 1.437	[1][2][7][8]
Flash Point	> 230 °F (> 110 °C)	[1][7]
Predicted pKa	15.15 ± 0.10	[4]

Experimental Protocols for Property Determination

The following sections detail the standardized experimental methodologies for determining the key physical properties of liquid compounds like ethyl 6-hydroxyhexanoate.

The density of a liquid can be determined using several gravimetric procedures. The most common methods are the pycnometer method and the buoyancy technique.[9]

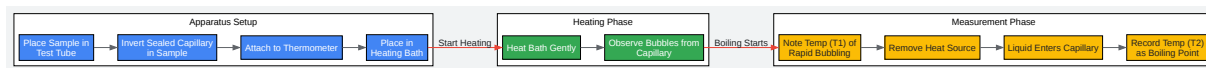
- Pycnometer Method:
 - A pycnometer, which is a glass flask with a precisely defined volume, is first weighed while empty, clean, and dry.[9]
 - The pycnometer is then filled with the liquid sample (ethyl 6-hydroxyhexanoate), ensuring no air bubbles are trapped.
 - The filled pycnometer is weighed again.[9]
 - The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.

- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.[\[9\]](#)
- Temperature control is crucial as density is temperature-dependent.[\[10\]](#)
- Buoyancy Method (Archimedes' Principle):
 - This method involves weighing a reference object of a known volume (like a glass sinker) both in air and then while fully submerged in the liquid sample.[\[9\]](#)
 - The apparent loss in weight of the object when submerged is equal to the weight of the fluid it displaces.[\[9\]](#)
 - The density of the liquid is calculated from the apparent weight loss and the known volume of the reference object.

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[11\]](#) For small sample volumes, the capillary method is commonly employed.[\[12\]](#)

- Capillary Method:
 - A small amount of the liquid sample is placed in a small test tube (e.g., a fusion tube).[\[13\]](#)
 - A capillary tube, sealed at one end, is placed inverted (open end down) into the liquid.[\[12\]](#)
[\[13\]](#)
 - The test tube is attached to a thermometer and heated in a controlled manner, often using a Thiele tube or a modern melting point apparatus with a heating block.[\[13\]](#)[\[14\]](#)
 - As the temperature rises, the air trapped in the capillary tube expands and escapes.[\[12\]](#)
 - When the liquid's boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube as the liquid's vapor replaces the air.[\[12\]](#)
 - The heat source is then removed, and the apparatus is allowed to cool slowly.
 - The boiling point is the temperature at which the bubbling stops and the liquid is drawn up into the capillary tube.[\[12\]](#)[\[13\]](#) This indicates that the vapor pressure inside the capillary is

equal to the external atmospheric pressure.



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Caption: Experimental workflow for determining the boiling point using the capillary method.

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material. It is a fundamental physical property for identifying and characterizing liquids.

- Abbe Refractometer Method:
 - The Abbe refractometer is a common instrument for measuring the refractive index of liquids.[15]
 - A few drops of the liquid sample are placed on the surface of the measuring prism.
 - The prisms are closed and locked. A light source illuminates the sample.
 - While looking through the eyepiece, the control knobs are adjusted to bring the boundary line between the light and dark regions into the center of the crosshairs.
 - The refractive index is read directly from the instrument's scale.
 - The measurement is temperature-dependent, so the temperature of the prisms should be controlled and recorded, typically at 20 °C.

Solubility provides information about the presence of polar functional groups and the overall polarity of a molecule.[16] A systematic approach is used to classify a compound's solubility in various solvents.

- General Qualitative Procedure:
 - Water Solubility: A small, measured amount of the compound (e.g., 25 mg or 0.05 mL) is added to a test tube containing a set volume of water (e.g., 0.75 mL).^[16] The tube is shaken vigorously. If the compound dissolves, it is classified as water-soluble. The presence of both a hydroxyl (-OH) and an ester group in ethyl 6-hydroxyhexanoate suggests it may have some water solubility.
 - Solubility in Aqueous Acid/Base: For water-insoluble compounds, solubility is tested in 5% aqueous solutions of sodium hydroxide (NaOH), sodium bicarbonate (NaHCO₃), and hydrochloric acid (HCl).^[16]^[17]
 - Solubility in 5% NaOH suggests a strong or weak acid (e.g., carboxylic acid or phenol).^[16]
 - Solubility in 5% NaHCO₃ indicates a strong acid (e.g., carboxylic acid).^[17]
 - Solubility in 5% HCl indicates an organic base (e.g., an amine).^[16]
 - Solubility in Organic Solvents: Solubility in a non-polar solvent like diethyl ether can also be tested to provide further information on the compound's polarity.^[16]

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